

# Personal protective equipment for handling 5'-Fluoroindirubinoxime

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## Compound of Interest

Compound Name: 5'-Fluoroindirubinoxime

Cat. No.: B1662627

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## Essential Safety and Handling Guide for 5'-Fluoroindirubinoxime

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **5'-Fluoroindirubinoxime** (CAS 861214-33-7), a potent FMS-like receptor tyrosine kinase-3 (FLT3) inhibitor. Adherence to these procedures is essential to ensure a safe laboratory environment and minimize risks associated with this antiproliferative agent.

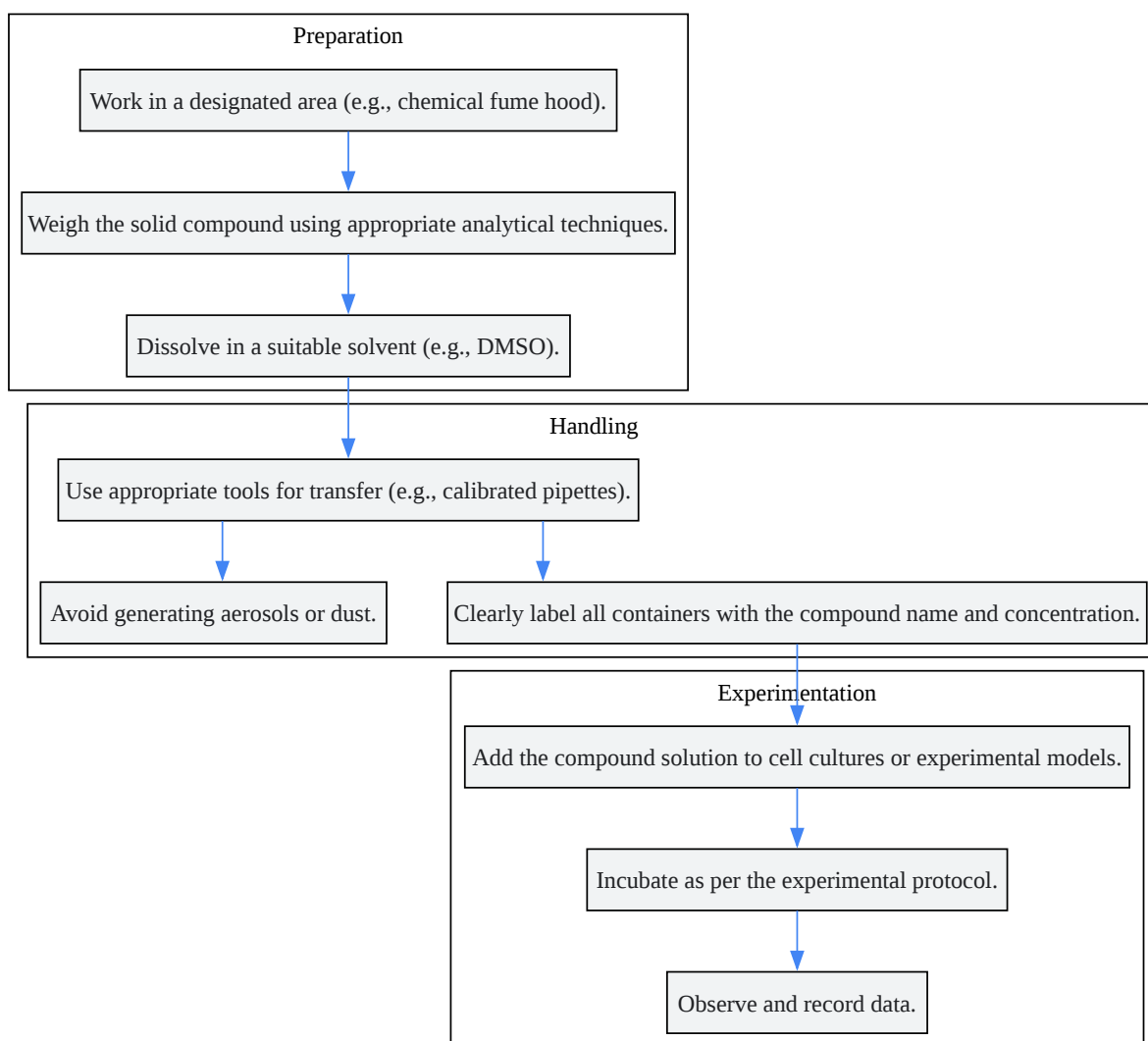
### I. Personal Protective Equipment (PPE)

When handling **5'-Fluoroindirubinoxime**, a comprehensive approach to personal protection is mandatory to prevent dermal, ocular, and respiratory exposure. The following table summarizes the required PPE.

Protection Type	Specific Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield is recommended when handling larger quantities or if there is a risk of splashing.	To protect eyes and face from splashes and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile). A lab coat or chemical-resistant apron should be worn.	To prevent skin contact with the compound.
Respiratory Protection	A NIOSH-approved respirator is recommended, especially when handling the powder form or when adequate ventilation is not available.	To prevent inhalation of the compound, which may be harmful.
Hand Protection	Double gloving is recommended.	To provide an extra layer of protection against contamination.

## II. Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is crucial for the safe handling of **5'-Fluoroindirubinoxime**, from preparation of solutions to the execution of experiments.



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**Caption:** Experimental Workflow for **5'-Fluoroindirubinoxime**.

### III. Disposal Plan: Safe Waste Management

Proper disposal of **5'-Fluoroindirubinoxime** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused Solid Compound	Dispose of as hazardous chemical waste in a clearly labeled, sealed container.
Contaminated Labware (e.g., pipette tips, tubes)	Collect in a designated hazardous waste container.
Liquid Waste (e.g., unused solutions, cell culture media containing the compound)	Collect in a labeled, sealed, and chemical-resistant container. Do not pour down the drain.
Contaminated PPE (e.g., gloves, lab coats)	Place in a designated hazardous waste bag and dispose of according to institutional guidelines.

### IV. Experimental Protocol: FLT3 Kinase Assay

The following is a representative protocol for an in vitro FLT3 kinase assay, a common application for **5'-Fluoroindirubinoxime**.

Objective: To determine the inhibitory activity of **5'-Fluoroindirubinoxime** on FLT3 kinase.

Materials:

- Recombinant human FLT3 kinase
- ATP
- Kinase buffer
- Substrate peptide
- **5'-Fluoroindirubinoxime** (dissolved in DMSO)
- 96-well plates

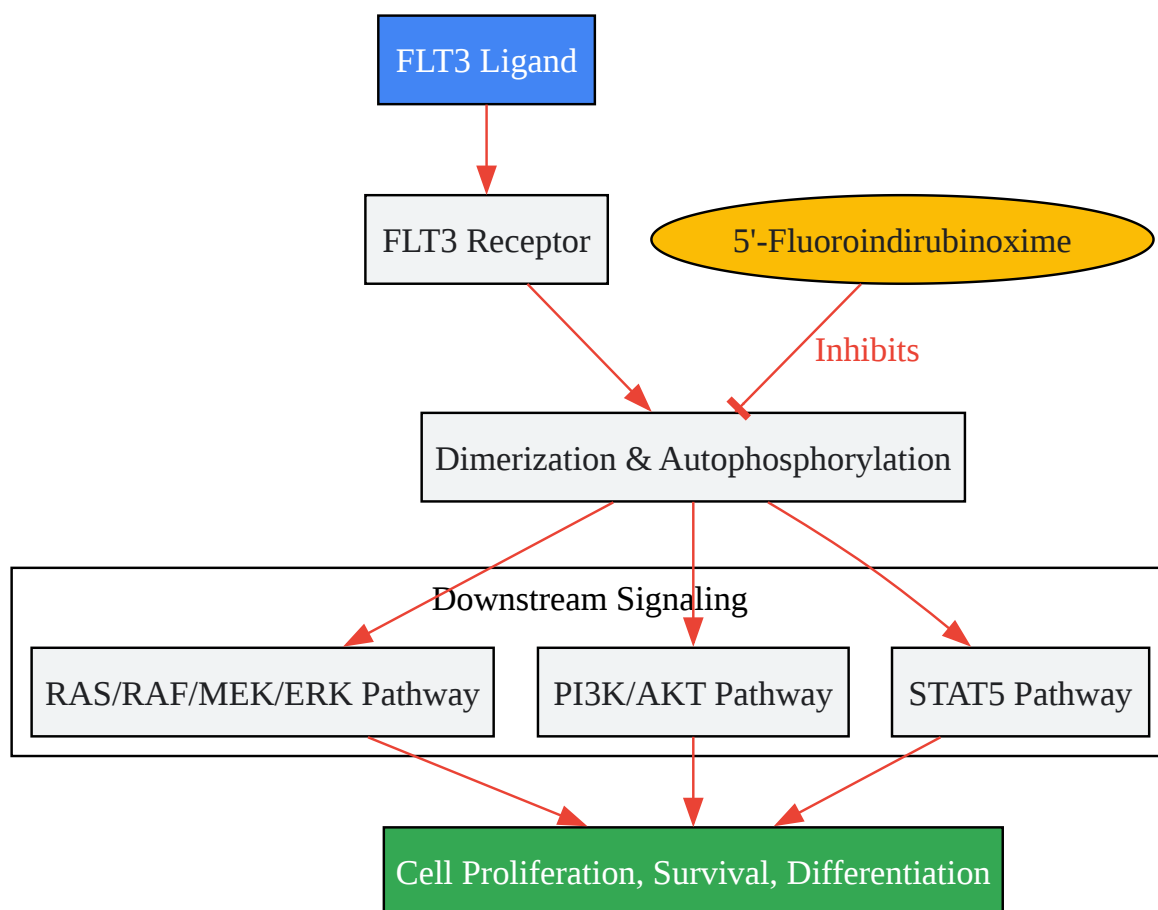
- Plate reader

Procedure:

- Prepare a serial dilution of **5'-Fluoroindirubinoxime** in DMSO.
- In a 96-well plate, add the FLT3 kinase, substrate peptide, and the diluted compound.
- Initiate the kinase reaction by adding ATP.
- Incubate the plate at room temperature for the specified time.
- Stop the reaction and measure the kinase activity using a suitable detection method (e.g., luminescence, fluorescence).
- Calculate the IC<sub>50</sub> value, which is the concentration of the compound that inhibits 50% of the kinase activity.<sup>[1]</sup>

## V. Signaling Pathway

**5'-Fluoroindirubinoxime** is a potent inhibitor of the FMS-like receptor tyrosine kinase-3 (FLT3) signaling pathway.<sup>[2][1][3]</sup> Dysregulation of this pathway is implicated in various cancers, particularly acute myeloid leukemia (AML).



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**Caption:** Inhibition of the FLT3 Signaling Pathway.

This guide is intended to provide essential safety and logistical information. Researchers should always consult the specific Safety Data Sheet (SDS) for **5'-Fluoroindirubinoxime** and adhere to all institutional and regulatory guidelines for chemical handling and disposal.

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## References

- 1. selleckchem.com [selleckchem.com]
- 2. 5'-Fluoroindirubinoxime | FLT | TargetMol [targetmol.com]
- 3. scbt.com [scbt.com]
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